

Personal protective equipment for handling FTO-IN-12

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Compound of Interest

Compound Name: FTO-IN-12

Cat. No.: B1285006

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Essential Safety and Handling Guide for FTO-IN-12

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Overview of Safe Handling, Operational Procedures, and Disposal of **FTO-IN-12**.

This document provides crucial safety and logistical information for the handling of **FTO-IN-12**, a potent and selective inhibitor of the Fat Mass and Obesity-Associated (FTO) protein. Adherence to these guidelines is essential to ensure laboratory safety and the integrity of experimental outcomes.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **FTO-IN-12**, appropriate personal protective equipment is mandatory to prevent exposure and ensure a safe laboratory environment. The following PPE should be worn at all times:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are essential. Gloves should be inspected before use and changed frequently, especially after direct contact with

the compound.

- **Body Protection:** A laboratory coat must be worn. For procedures with a higher risk of splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any aerosols or vapors.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **FTO-IN-12** is critical for both safety and experimental accuracy.

1. Preparation and Reconstitution:

- Before opening, allow the vial of **FTO-IN-12** to equilibrate to room temperature.
- Carefully open the container in a chemical fume hood.
- Reconstitute the compound using an appropriate solvent as specified in the experimental protocol. Common solvents include DMSO.

2. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, it is recommended to aliquot the reconstituted solution into single-use volumes.
- Store the stock solution and aliquots at -20°C or -80°C, protected from light, as recommended by the supplier.

3. Experimental Use:

- When adding **FTO-IN-12** to cell cultures or reaction mixtures, use calibrated pipettes to ensure accurate dosing.
- All manipulations should be performed in a designated area within a chemical fume hood to contain any potential spills.

Disposal Plan

Proper disposal of **FTO-IN-12** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** Unused **FTO-IN-12** and any solutions containing the compound should be collected in a designated, labeled hazardous waste container.
- **Contaminated Materials:** All disposable materials that have come into contact with **FTO-IN-12**, such as pipette tips, gloves, and paper towels, must be disposed of as hazardous chemical waste.
- **Disposal Route:** Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste. Contact your institution's environmental health and safety (EHS) department for specific guidance on disposal procedures.

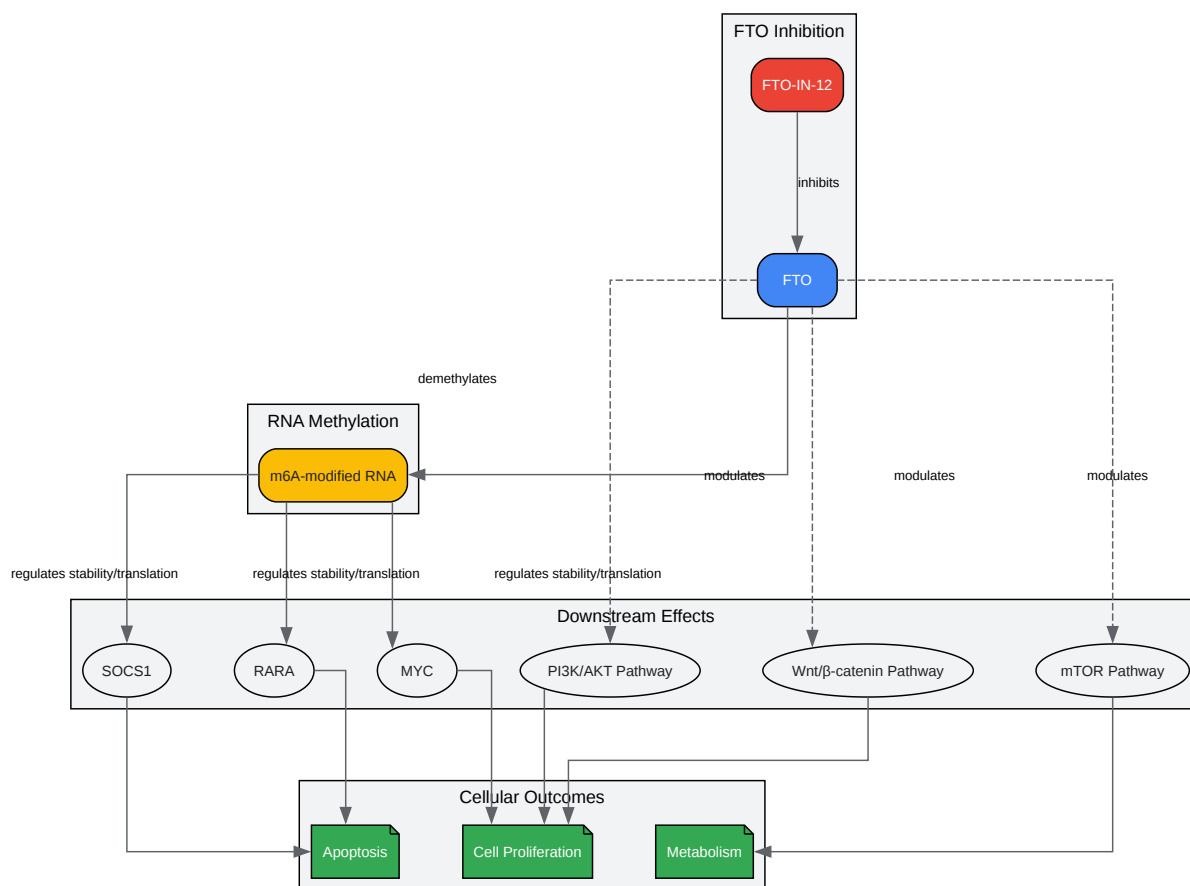
Quantitative Data

Below is a summary of the known physical and chemical properties of **FTO-IN-12**.

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₂₄ H ₂₃ N ₅ O ₂ S |
| Molecular Weight | 461.54 g/mol |
| Appearance | Crystalline solid |
| Solubility | Soluble in DMSO |
| Storage Temperature | -20°C |

FTO Signaling Pathway

The FTO protein is an RNA demethylase that plays a crucial role in regulating gene expression by removing N6-methyladenosine (m6A) from RNA. Its activity impacts numerous downstream signaling pathways involved in metabolism, cell proliferation, and survival. FTO inhibitors, such as **FTO-IN-12**, block this demethylase activity, leading to an increase in m6A levels on target mRNAs, thereby modulating their stability and translation.



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Caption: **FTO-IN-12** inhibits the FTO protein, leading to increased m6A RNA levels and altered downstream signaling.

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